

spectroscopic data (NMR, IR, MS) of 2-Chloro-2-(hydroxyimino)acetic acid

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Compound of Interest

Compound Name: 2-Chloro-2-(hydroxyimino)acetic acid

Cat. No.: B13832460

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Spectroscopic Profile: 2-Chloro-2-(hydroxyimino)acetic Acid Derivatives

Technical Monograph for Structural Elucidation

Executive Summary

Compound: Ethyl 2-chloro-2-(hydroxyimino)acetate (Primary Reagent) Analog: **2-Chloro-2-(hydroxyimino)acetic acid** (Transient Intermediate) Class:

-Chloro-oxime /

-Hydroxyimino ester Molecular Weight: 151.55 g/mol (Ester) | 123.49 g/mol (Acid) Key

Application: Precursor for 1,3-dipolar cycloadditions (generation of nitrile oxides) and synthesis of

-lactam antibiotic side chains (e.g., Cefuroxime intermediates).

Spectroscopic Data Summary

The following data represents the (Z)-isomer, which is the thermodynamically preferred conformation due to intramolecular hydrogen bonding between the oxime hydroxyl and the carbonyl oxygen.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: Chloroform-d (

) Frequency: 400 MHz (

), 100 MHz (

)

Table 1:

NMR Assignments

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
9.60 - 10.20	Broad Singlet	1H	=N-OH	Oxime proton. Highly deshielded due to anisotropy of the C=N bond and H-bonding. Shift varies with concentration and temperature.
4.38 - 4.43	Quartet (Hz)	2H	-O-CH -	Methylene of the ethyl ester. Deshielded by the adjacent oxygen.
1.37 - 1.41	Triplet (Hz)	3H	-CH	Methyl of the ethyl ester. Standard triplet splitting.

Note on Free Acid	Absent	N/A	-COOH	If the free acid is generated, the ethyl signals (4.4, 1.4 ppm) disappear, and a very broad acid proton appears >11 ppm.
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Table 2:

NMR Assignments

Chemical Shift (ppm)	Carbon Type	Assignment	Electronic Environment
160.5	Quaternary (C=O)	C=O	Carbonyl ester. Shielded relative to ketones due to resonance with ethoxy oxygen.
138.2	Quaternary (C=N)	C(Cl)=N	-Chloro oxime carbon. Deshielded by the electronegative Chlorine and Nitrogen.
63.4	Secondary ()	-O-CH -	Ester methylene.
14.1	Primary ()	-CH	Ester methyl.

B. Infrared (IR) Spectroscopy

Method: ATR-FTIR (Neat Solid)

Table 3: Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Value
3200 - 3400	Broad, Medium	O-H Stretch	Characteristic of oximes. Broadening indicates H-bonding (Z-isomer).
1725 - 1745	Strong, Sharp	C=O Stretch	Ester carbonyl. High frequency due to electron-withdrawing -chloro group.
1590 - 1610	Medium	C=N Stretch	Oxime double bond. Lower frequency than imines due to OH conjugation.
980 - 1020	Medium	N-O Stretch	Specific to oxime functionality.
680 - 750	Strong	C-Cl Stretch	Carbon-Chlorine bond stretch.

C. Mass Spectrometry (MS)

Method: EI (Electron Ionization, 70 eV) or ESI+

- Molecular Ion (M⁺): m/z 151 (100%) and 153 (32%).
 - Interpretation: The characteristic 3:1 ratio confirms the presence of a single Chlorine atom (M vs M+2).

- Base Peak / Fragments:
 - m/z 116 (): Loss of chlorine radical (rare in soft ionization, common in EI).
 - m/z 106 (): Loss of ethoxy group ().
 - m/z 78 (): Loss of the ester moiety, leaving the chloro-oxime fragment .

Structural Analysis & Logic

The stability of this compound is governed by the Alpha-Effect. The chlorine atom attached directly to the oxime carbon (

) creates a highly electrophilic center.

- Acidity: The oxime proton () is significantly more acidic () than simple ketoximes due to the electron-withdrawing ester and chlorine groups.
- Isomerism: The Z-isomer (hydroxyl group cis to the chlorine, trans to the carbonyl) is generally favored. This allows the oxime oxygen lone pair to donate into the orbital of the C-Cl bond, stabilizing the molecule, though steric repulsion between the Cl and OH can compete with H-bonding to the carbonyl.
- Reactivity (The Nitrile Oxide Pathway): Upon treatment with a base (e.g., Triethylamine), the compound eliminates HCl. The spectroscopic signature changes instantly:
 - Disappearance: The N-OH signal (9.6 ppm) and C-Cl stretches vanish.

- Appearance: A transient nitrile oxide () forms, which must be trapped immediately by an alkene (dipolarophile) to prevent dimerization into furoxans.

Experimental Protocols

Protocol A: Synthesis of Ethyl 2-chloro-2-(hydroxyimino)acetate

This protocol utilizes the nitrosation of glycine ethyl ester, avoiding the unstable free acid route.

Reagents:

- Glycine ethyl ester hydrochloride (1.0 eq)
- Sodium Nitrite (, 1.2 eq)
- Hydrochloric Acid (HCl, 37%)
- Diethyl Ether (Extraction solvent)

Workflow:

- Dissolution: Dissolve Glycine ethyl ester HCl (10 g) in water (30 mL) and cool to -5°C in an ice-salt bath.
- Acidification: Add concentrated HCl (5 mL) dropwise. Ensure internal temperature stays .
- Nitrosation: Add a solution of (6.0 g in 15 mL water) dropwise over 30 minutes. The solution will turn pale yellow/green.
 - Mechanism:[1][2] Formation of the nitroso-enolate intermediate which tautomerizes to the oxime.

- Chlorination (In-situ): The presence of excess HCl and the nitroso intermediate facilitates the substitution of the

-proton with Chlorine (via a diazonium-like mechanism). Note: Some protocols use

gas or

for higher yields, but the nitrite/HCl route is safer for bench scale.
- Extraction: Extract the aqueous mixture with Diethyl Ether (

 mL).
- Purification: Wash organic layer with brine, dry over

 , and concentrate in vacuo.
- Result: Off-white crystalline solid. MP: 78-82°C.

Protocol B: In-Situ Generation of Nitrile Oxide (Dipolar Cycloaddition)

Use this protocol to verify the activity of the reagent.

- Dissolve Ethyl 2-chloro-2-(hydroxyimino)acetate (1.0 eq) and your alkene substrate (e.g., Styrene, 1.1 eq) in

 .
- Cool to 0°C.
- Add Triethylamine (1.2 eq) dropwise.
- Observation: A white precipitate (

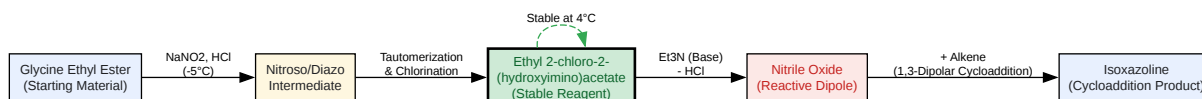
) forms immediately.
- Validation: TLC will show the disappearance of the starting chloro-oxime (

) and appearance of the isoxazoline adduct.

Visualization of Pathways

Diagram 1: Synthesis and Reactivity Workflow

The following diagram illustrates the conversion of Glycine Ethyl Ester to the Chloro-oxime and its subsequent activation into the Nitrile Oxide 1,3-dipole.

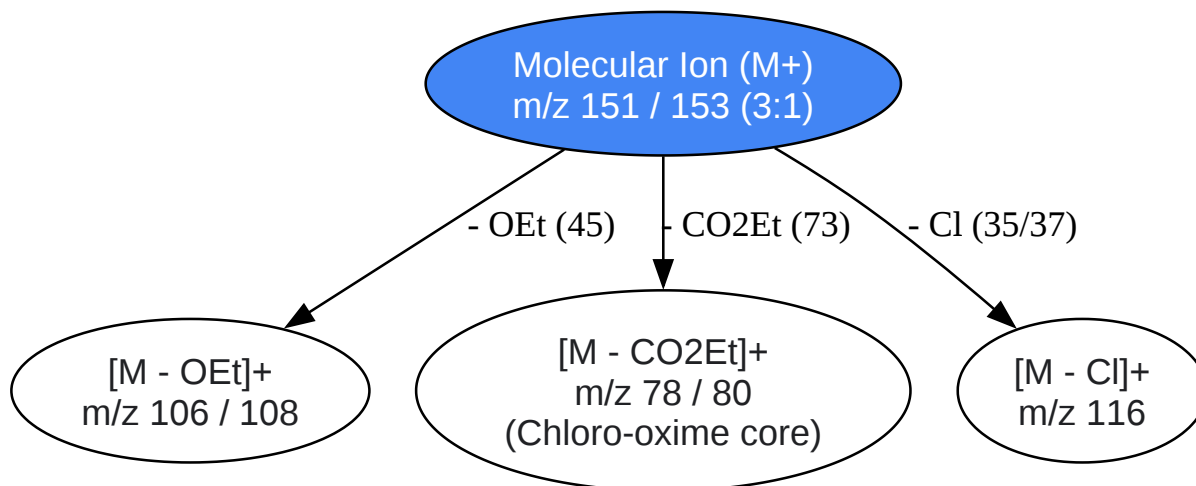


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Caption: Synthesis of the Chloro-oxime reagent and its activation pathway to the reactive nitrile oxide species.

Diagram 2: Mass Spectrometry Fragmentation Logic

Visualizing the EI-MS fragmentation pattern to confirm structural identity.



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Caption: Primary fragmentation pathways observed in Electron Ionization (EI) Mass Spectrometry.

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